

Trichloromethanesulfonyl chloride CAS number

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trichloromethanesulfonyl chloride

Cat. No.: B166823

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An In-depth Technical Guide to Trichloromethanesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

CAS Number: 2547-61-7[1][2][3][4][5]

Overview

Trichloromethanesulfonyl chloride, also known as trichloromesyl chloride, is a versatile and highly reactive chemical reagent with the chemical formula $\text{CCl}_3\text{SO}_2\text{Cl}$. [1][2] It is widely utilized in organic synthesis, serving as an effective agent for introducing the trichloromethanesulfonyl group and as an efficient free-radical chlorinating agent. [1][3] Its utility is particularly pronounced in the development of pharmaceuticals, agrochemicals, and specialty chemicals, where it facilitates the formation of sulfonamides and sulfonyl chlorides, which are crucial intermediates in the synthesis of various biologically active compounds and dyes. [1] This guide provides a comprehensive overview of its properties, synthesis, key applications, and safety protocols, tailored for professionals in chemical research and development.

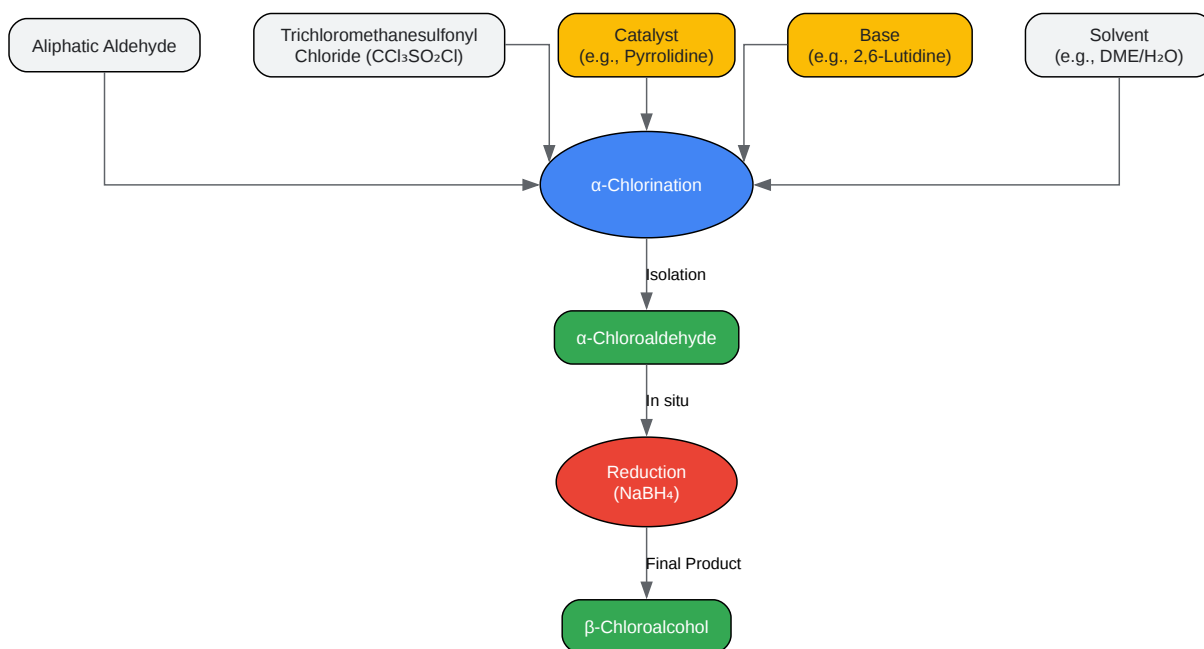
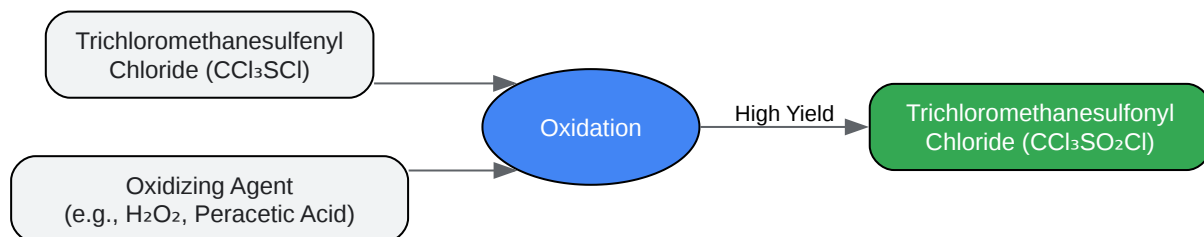
Chemical and Physical Properties

Trichloromethanesulfonyl chloride is a white to off-white crystalline solid. [1][2] Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	2547-61-7	[1] [2] [3] [4] [5]
Molecular Formula	CCl ₄ O ₂ S	[1] [2] [3] [4] [6]
Molecular Weight	217.89 g/mol	[3] [4]
Appearance	White to almost white powder/crystal	[1] [2]
Melting Point	137-143 °C	[1] [3]
Boiling Point	170 °C	[3] [5]
Density	~1.800 g/cm ³	[1]
EINECS Number	219-830-1	[2]
PubChem CID	75684	[1] [2] [6]
InChI Key	ZCPSWAFANXCCOT-UHFFFAOYSA-N	[2] [6]
Canonical SMILES	<chem>C(S(=O)(=O)Cl)(Cl)(Cl)Cl</chem>	[2] [6]
Solubility	Soluble in toluene	[3]

Synthesis

Trichloromethanesulfonyl chloride is typically prepared through the oxidation of trichloromethanesulfonyl chloride (perchloromethyl mercaptan, CCl₃SCl).[\[7\]](#)[\[8\]](#) Various oxidizing agents can be employed for this conversion, including nitric acid, calcium hypochlorite, and hydrogen peroxide.[\[7\]](#)[\[8\]](#) The reaction using hydrogen peroxide or peracetic acid is often preferred as it can produce the final product in good yield and quality.[\[8\]](#)



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- To cite this document: BenchChem. [Trichloromethanesulfonyl chloride CAS number]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166823#trichloromethanesulfonyl-chloride-cas-number]

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